

Proper Disposal Procedures for Norswertianolin

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Compound of Interest

Compound Name: *Norswertianolin*

Cat. No.: *B1239462*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper handling and disposal of **Norswertianolin** (CAS No. 54954-12-0). The following procedural guidance is intended to ensure safe laboratory practices and compliance with standard regulations for non-hazardous chemical waste.

Norswertianolin Safety and Properties

According to its Safety Data Sheet (SDS), **Norswertianolin** is not classified as a hazardous substance or mixture.^[1] However, standard laboratory safety protocols should always be followed. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Avoid inhalation, and contact with skin and eyes.^[1] In case of contact, rinse the affected area thoroughly with water.^[1]

The table below summarizes key quantitative data for **Norswertianolin**.

Property	Value
CAS Number	54954-12-0
Molecular Formula	C ₁₉ H ₁₈ O ₁₁
Molecular Weight	422.34 g/mol
Appearance	Solid
Storage (Powder)	-20°C
Storage (in Solvent)	-80°C

Disposal Plan for Norswertianolin

As a non-hazardous substance, the disposal of **Norswertianolin** and its associated waste should adhere to institutional and local guidelines for non-hazardous chemical waste. Always consult your institution's Environmental Health and Safety (EHS) department for specific procedures.

Step-by-Step Disposal Guidance:

- Decontamination of Labware:
 - Glassware and other reusable lab equipment that have come into contact with **Norswertianolin** should be decontaminated by washing thoroughly with an appropriate solvent (e.g., ethanol or acetone), followed by a standard laboratory detergent and water rinse.
 - Dispose of the initial solvent wash as chemical waste, following your institution's procedures for flammable liquid waste if applicable.
- Disposal of Unused **Norswertianolin** Powder:
 - For small quantities of expired or unused **Norswertianolin** powder, consult your institution's EHS guidelines. It may be permissible to dispose of it in the regular solid waste stream, provided it is securely contained and clearly labeled.

- Never dispose of chemical powders down the drain.
- Disposal of Solutions Containing **Norswertianolin**:
 - Aqueous solutions containing low concentrations of **Norswertianolin** may be permissible for drain disposal with copious amounts of water, pending approval from your local EHS office.
 - Solutions of **Norswertianolin** in organic solvents (e.g., DMSO) must be collected in a designated hazardous waste container for organic solvent waste. Ensure the container is properly labeled with the contents.
- Disposal of Contaminated Materials:
 - Personal protective equipment (gloves, etc.) and other disposable materials (e.g., pipette tips, paper towels) contaminated with **Norswertianolin** should be collected in a designated solid waste container for non-hazardous laboratory waste.

Experimental Protocols and Waste Generation

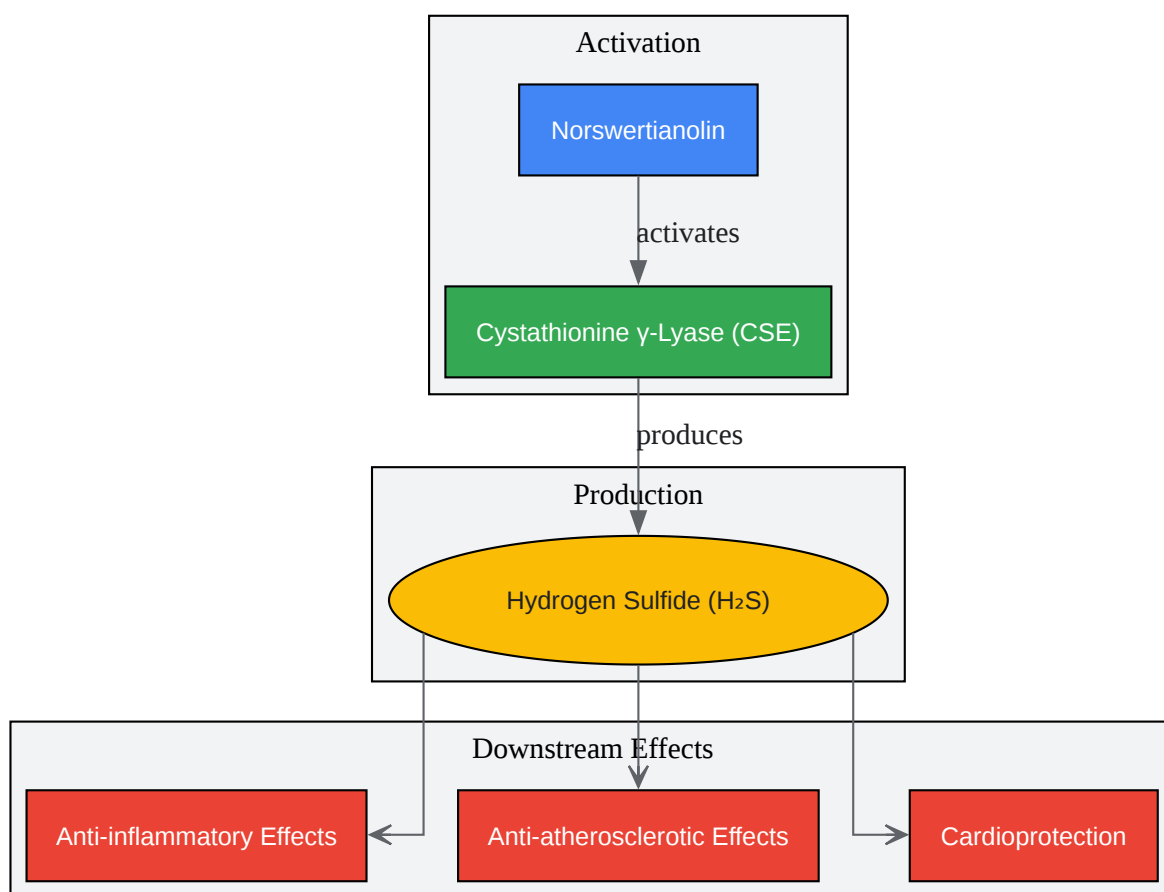
Norswertianolin is a small molecule activator of the enzyme Cystathionine γ -Lyase (CSE), a key component of the hydrogen sulfide (H_2S) signaling pathway, which is studied for its protective roles in cardiovascular diseases.^{[2][3][4]} Experimental use of **Norswertianolin** typically involves in vitro cell culture systems and in vivo animal models.^{[2][3][4]}

Common Experimental Waste Streams:

- Cell Culture Waste: Spent cell culture media containing **Norswertianolin** should be aspirated and collected for appropriate disposal. Depending on institutional guidelines, this may involve decontamination with bleach followed by drain disposal or collection as biohazardous waste.
- Animal Carcasses and Tissues: Animals treated with **Norswertianolin** must be disposed of in accordance with institutional guidelines for animal waste, which typically involves incineration.

Norswertianolin Signaling Pathway

Norswertianolin activates the CSE/H₂S signaling pathway. The diagram below illustrates a simplified representation of this pathway.



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